

Synonyms for tetrabutylammonium cyanide (TBACN)

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Compound of Interest

Compound Name: *Tetrabutylammonium cyanide*

Cat. No.: *B079372*

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An In-depth Technical Guide to **Tetrabutylammonium Cyanide (TBACN)** for Researchers, Scientists, and Drug Development Professionals

Introduction

Tetrabutylammonium cyanide (TBACN) is a quaternary ammonium salt that serves as a versatile and efficient reagent in modern organic synthesis. Its unique properties, particularly its solubility in organic solvents and its ability to act as a phase-transfer catalyst, make it an invaluable tool for a variety of chemical transformations. This guide provides a comprehensive overview of TBACN, including its synonyms, physicochemical properties, and detailed experimental protocols for its application in the cyanosilylation of carbonyl compounds.

Synonyms and Identifiers

A clear identification of chemical compounds is crucial for research and regulatory purposes.

Tetrabutylammonium cyanide is known by several names and is assigned specific identifiers for unambiguous recognition in chemical databases and literature.

Identifier Type	Value
Common Name	Tetrabutylammonium cyanide
Abbreviation	TBACN
IUPAC Name	Tetrabutylazanium cyanide
CAS Number	10442-39-4
EC Number	233-926-0
PubChem CID	165872
Beilstein Registry Number	3598808
Other Synonyms	N,N,N-Tributyl-1-butanaminium cyanide
Ammonium, tetrabutyl-, cyanide	

Physicochemical and Toxicological Properties

Understanding the physical, chemical, and toxicological properties of a reagent is paramount for its safe and effective use in experimental settings. The following table summarizes key quantitative data for **tetrabutylammonium cyanide**.

Property	Value
Molecular Formula	C ₁₇ H ₃₆ N ₂
Molecular Weight	268.48 g/mol
Appearance	White to off-white or slightly beige crystalline solid
Melting Point	89-92 °C
Solubility	Soluble in polar organic solvents such as acetone, ethanol, and methanol. Limited solubility in water.
Oral LD ₅₀ (rat)	5.1 mg/kg

Safety Note: **Tetrabutylammonium cyanide** is highly toxic if swallowed, in contact with skin, or if inhaled. It is crucial to handle this compound with appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, and to work in a well-ventilated fume hood.

Experimental Protocols: Cyanosilylation of Carbonyl Compounds

One of the most significant applications of **tetrabutylammonium cyanide** is as a catalyst in the cyanosilylation of aldehydes and ketones to form cyanohydrin trimethylsilyl ethers. These products are valuable intermediates in the synthesis of α -hydroxy acids, β -amino alcohols, and other important organic molecules.

General Procedure for the Catalytic Cyanosilylation of Aldehydes

This protocol outlines a general method for the cyanosilylation of aldehydes using a catalytic amount of **tetrabutylammonium cyanide**.

Materials:

- Aldehyde (e.g., benzaldehyde)
- Trimethylsilyl cyanide (TMSCN)
- **Tetrabutylammonium cyanide** (TBACN)
- Anhydrous solvent (e.g., dichloromethane, acetonitrile)
- Anhydrous magnesium sulfate or sodium sulfate
- Standard laboratory glassware for inert atmosphere reactions

Procedure:

- To a flame-dried round-bottom flask under an inert atmosphere (e.g., argon or nitrogen), add the aldehyde (1.0 mmol) and the anhydrous solvent (5 mL).

- Add **tetrabutylammonium cyanide** (0.01-0.05 mmol, 1-5 mol%) to the solution.
- Cool the mixture to 0 °C using an ice bath.
- Slowly add trimethylsilyl cyanide (1.2 mmol) dropwise to the stirred solution.
- Allow the reaction to warm to room temperature and stir for the appropriate time (typically 1-4 hours), monitoring the reaction progress by thin-layer chromatography (TLC).
- Upon completion, quench the reaction by adding a saturated aqueous solution of sodium bicarbonate (10 mL).
- Extract the aqueous layer with an organic solvent (e.g., diethyl ether or ethyl acetate) (3 x 15 mL).
- Combine the organic layers and wash with brine (20 mL).
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate under reduced pressure to afford the crude product.
- Purify the crude product by flash column chromatography on silica gel to yield the pure cyanohydrin trimethylsilyl ether.

Example: Cyanosilylation of Benzaldehyde

Reactants:

- Benzaldehyde (0.106 g, 1.0 mmol)
- Trimethylsilyl cyanide (0.119 g, 1.2 mmol)
- **Tetrabutylammonium cyanide** (0.013 g, 0.05 mmol)
- Anhydrous dichloromethane (5 mL)

Procedure: Following the general procedure described above, the reaction of benzaldehyde with TMSCN catalyzed by TBACN typically reaches completion within 2 hours at room

temperature. After work-up and purification, the corresponding mandelonitrile trimethylsilyl ether is obtained in high yield (typically >90%).

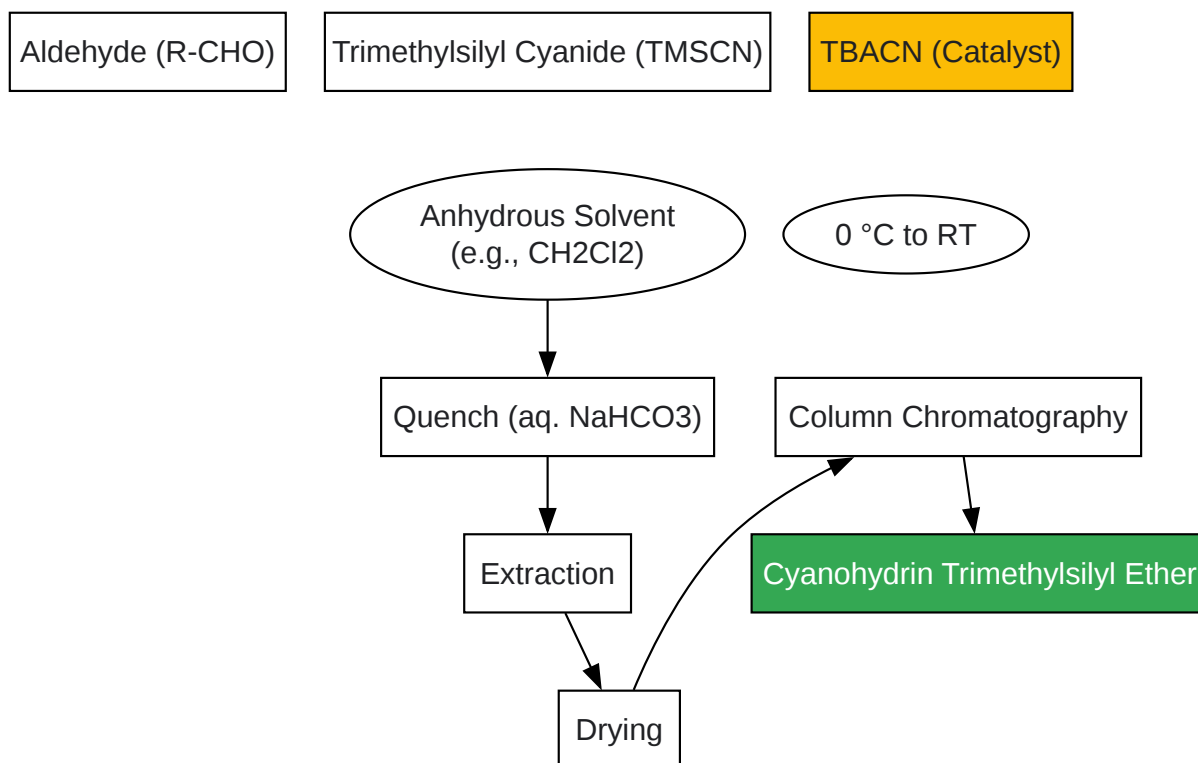
Characterization Data for 2-phenyl-2-((trimethylsilyl)oxy)acetonitrile:

- ^1H NMR (CDCl_3 , ppm): δ 7.50-7.35 (m, 5H, Ar-H), 5.51 (s, 1H, CH), 0.25 (s, 9H, $\text{Si}(\text{CH}_3)_3$).
- ^{13}C NMR (CDCl_3 , ppm): δ 137.5, 129.5, 129.0, 126.5, 119.0, 63.5, -0.5.
- IR (neat, cm^{-1}): 2245 ($\text{C}\equiv\text{N}$), 1255 ($\text{Si}-\text{CH}_3$), 1070 ($\text{C}-\text{O}$).

Visualizations

Experimental Workflow: Cyanosilylation of an Aldehyde

The following diagram illustrates the general workflow for the **tetrabutylammonium cyanide**-catalyzed cyanosilylation of an aldehyde.



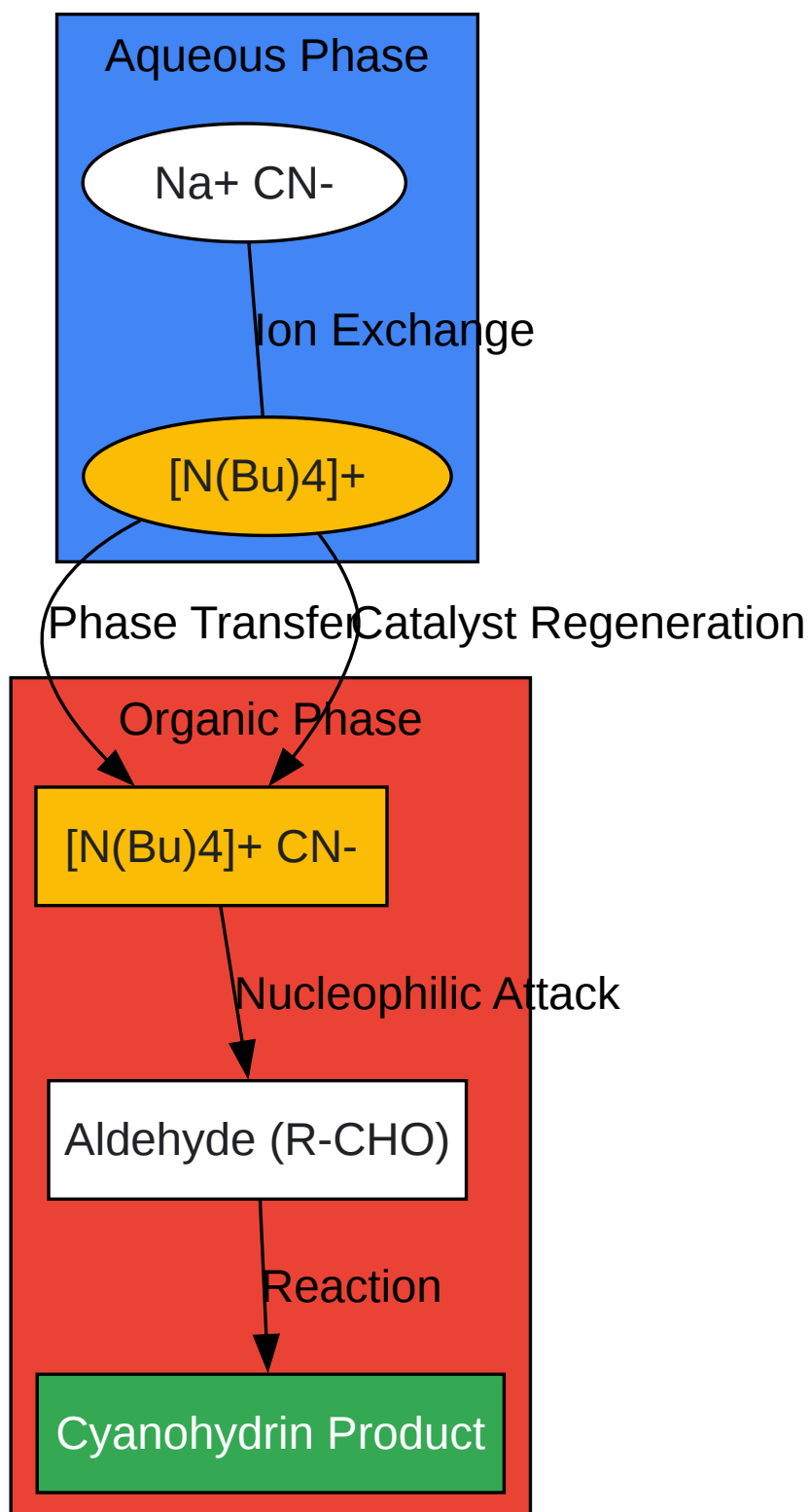
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Caption: General workflow for the cyanosilylation of an aldehyde using TBACN.

Signaling Pathway: Mechanism of Phase-Transfer Catalysis

Tetrabutylammonium cyanide facilitates the reaction between a water-insoluble organic substrate and a water-soluble nucleophile by transporting the nucleophile into the organic

phase. The lipophilic tetrabutylammonium cation pairs with the cyanide anion, allowing it to dissolve in the organic solvent and react with the substrate.



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Caption: Mechanism of TBACN as a phase-transfer catalyst in a biphasic system.

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